

A Technical Guide to the Spectral Analysis of D-Xylaric Acid

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Compound of Interest

Compound Name: *D-Xylaric Acid*

Cat. No.: *B15206827*

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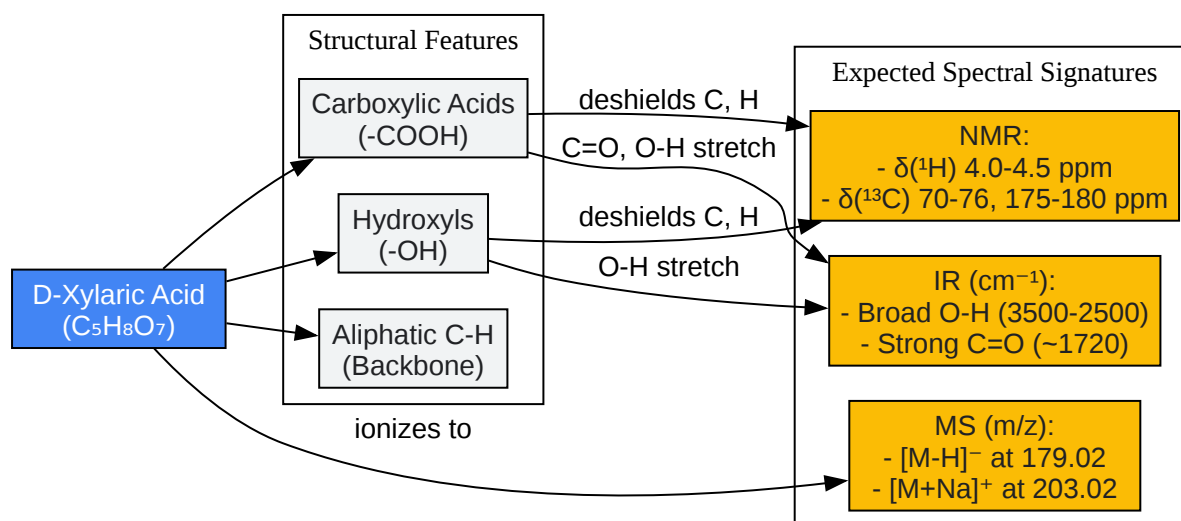
This technical guide provides a comprehensive overview of the spectral analysis of **D-Xylaric acid**, a key polyhydroxydicarboxylic acid. The document details the expected data from Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). It also includes detailed experimental protocols and visual workflows to aid in the characterization of this compound.

Introduction to D-Xylaric Acid

D-Xylaric acid, also known as xylosaccharic acid, is an aldaric acid derived from the oxidation of D-xylose. Its structure, featuring multiple hydroxyl groups and two carboxylic acid moieties, makes it a valuable chiral building block in chemical synthesis and a subject of interest in metabolic studies. Accurate structural elucidation and characterization are paramount, necessitating the use of modern spectroscopic techniques.

Chemical Structure:

Caption: Overall workflow for the spectral analysis of **D-Xylaric acid**.



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